

Commercial suppliers of Raphanusamic acid for research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Raphanusamic acid*

Cat. No.: *B104526*

[Get Quote](#)

Application Notes and Protocols: Raphanusamic Acid

For Researchers, Scientists, and Drug Development Professionals

Commercial Availability

Raphanusamic acid (CAS 98169-56-3), also known as (4R)-(-)-2-thioxothiazolidine-4-carboxylic acid, is a specialized research chemical. As of late 2025, it is not readily available from major commercial chemical suppliers. Researchers interested in studying this compound will likely need to pursue custom synthesis. Several companies offer fee-for-service custom chemical synthesis, including Biosynth, Enamine, and Taros Chemicals.^{[1][2][3]}

Synthesis Protocol

While a specific protocol for the enantiomerically pure (4R) form, **Raphanusamic acid**, is not detailed in the surveyed literature, a general and established method for the synthesis of the racemic compound, 2-thiothiazolidine-4-carboxylic acid (TTCA), has been published. This method involves the reaction of L-cysteine with carbon disulfide and can be adapted as a starting point for synthesis.^[4]

Reaction: L-Cysteine + Carbon Disulfide → 2-Thiothiazolidine-4-carboxylic acid

Protocol: Synthesis of 2-Thiothiazolidine-4-carboxylic acid^[4]

- **Reactant Preparation:** Dissolve L-cysteine in an appropriate aqueous basic solution.
- **Reaction Initiation:** Add carbon disulfide (CS₂) to the L-cysteine solution. The reaction is typically performed at a controlled temperature.
- **Reaction Progress:** Stir the mixture for a designated period to allow for the cyclization reaction to complete.
- **Acidification & Precipitation:** Acidify the reaction mixture with a suitable acid (e.g., HCl) to precipitate the product.
- **Isolation:** Collect the precipitate by filtration.
- **Purification:** Wash the collected solid with cold water and diethyl ether. Further purification can be achieved by recrystallization.
- **Validation:** Confirm the purity and identity of the synthesized TTCA using elemental analysis, mass spectrometry, and chromatographic techniques (e.g., HPLC).[4]

Note: This protocol produces the racemate. Enantioselective synthesis or chiral resolution would be required to obtain the specific (4R)-(-) enantiomer, **Raphanusamic acid**.

Application Notes

Overview **Raphanusamic acid** is a metabolite derived from the breakdown of glucosinolates, a class of secondary metabolites found predominantly in plants of the Brassicales order (e.g., broccoli, cabbage, and the model organism *Arabidopsis thaliana*).[5][6] It is formed via the metabolism of isothiocyanates, which are themselves hydrolysis products of glucosinolates.[1][6]

Biological Role Current research indicates that **Raphanusamic acid** is not merely a waste product of glucosinolate turnover but may serve as a key metabolic checkpoint.[5][6] Its accumulation in plant tissues correlates positively with the total levels of endogenous glucosinolates, particularly under nutrient-sufficient conditions.[6] This suggests that **Raphanusamic acid** could function as an internal signal, allowing the plant to measure the flux of the glucosinolate pathway and adjust the accumulation of these defense compounds in

response to both internal and external cues, such as nutrient availability.^{[5][6]} It has also been reported to have inhibitory effects on plant growth and to be involved in plant immunity.

Potential Research Applications

- **Plant Science:** Investigating the precise role of **Raphanusamic acid** in the regulation of plant defense compounds and nutrient signaling pathways.
- **Agricultural Science:** Exploring its potential as a biomarker for assessing the health and stress status of cruciferous crops.
- **Drug Development:** As a stable metabolite of isothiocyanates, which are known for their wide range of biological activities, **Raphanusamic acid** could be studied as a biomarker for the intake and metabolism of cruciferous vegetables in nutritional and clinical studies.^[7]

Experimental Data

The following tables summarize quantitative data from studies on *Arabidopsis thaliana* seedlings, demonstrating the relationship between nutrient availability, glucosinolate levels, and **Raphanusamic acid** accumulation.

Table 1: Effect of Nitrogen and Sulfur Limitation on Metabolite Levels Data adapted from studies on *A. thaliana* seedlings transferred to various nutrient media.^[6]

Nutrient Condition	Total Glucosinolate Levels (Relative)	Raphanusamic Acid Levels (Relative)
Nitrogen & Sulfur Sufficient (+N/+S)	High	High
Nitrogen Limiting (-N/+S)	Significantly Reduced	Significantly Reduced
Sulfur Limiting (+N/-S)	Reduced	Reduced
Nitrogen & Sulfur Limiting (-N/-S)	Significantly Reduced	Significantly Reduced

Table 2: Correlation between Allyl Glucosinolate and **Raphanusamic Acid** Data reflects the positive correlation observed when seedlings are grown on media supplemented with allyl glucosinolate.[6]

Parameter	Observation	Statistical Significance
Correlation	Positive correlation between increased allyl glucosinolate accumulation and Raphanusamic acid accumulation.	$P < 0.001$
Nitrogen Availability	Raphanusamic acid accumulation is positively correlated with nitrogen availability.	$P < 0.001$

Experimental Protocols

Protocol: Analysis of **Raphanusamic Acid** in Plant Tissue

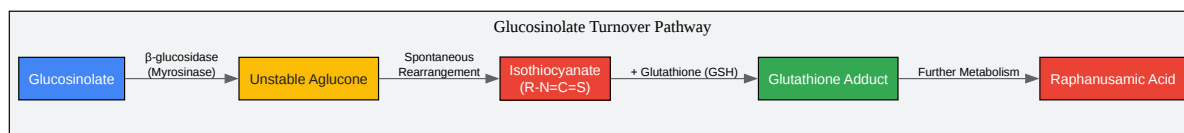
This protocol outlines a general workflow for studying the effect of different conditions (e.g., nutrient stress) on **Raphanusamic acid** levels in *A. thaliana* seedlings.

- Plant Growth and Treatment:
 - Sterilize and germinate *A. thaliana* seeds on a control medium (e.g., Murashige and Skoog) containing sufficient nutrients.
 - Grow seedlings under controlled environmental conditions (e.g., 16-h light/8-h dark photoperiod) for a set period (e.g., 6-8 days).
 - Transfer seedlings to experimental media with varying nutrient compositions (e.g., nitrogen-limiting, sulfur-limiting).
 - Harvest whole seedlings at specified time points after transfer. Flash-freeze the samples in liquid nitrogen and store them at -80°C until analysis.

- Metabolite Extraction:
 - Homogenize the frozen plant tissue in a pre-chilled extraction solvent (e.g., 80% methanol).
 - Include an internal standard for accurate quantification.
 - Centrifuge the homogenate to pellet cell debris.
 - Collect the supernatant containing the extracted metabolites.
- LC-MS/MS Analysis:
 - Analyze the extracts using a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) system.
 - Chromatography: Use a reversed-phase column (e.g., C18) to separate the metabolites.
 - Mass Spectrometry: Operate the mass spectrometer in Multiple Reaction Monitoring (MRM) mode for sensitive and specific detection of **Raphanusamic acid** and the internal standard.
 - Quantification: Calculate the concentration of **Raphanusamic acid** in the samples by comparing its peak area to that of the known concentration of the internal standard.
- Data Analysis:
 - Normalize the **Raphanusamic acid** levels to the fresh weight of the tissue sample.
 - Perform statistical analysis (e.g., ANOVA, t-test) to determine significant differences between treatment groups.

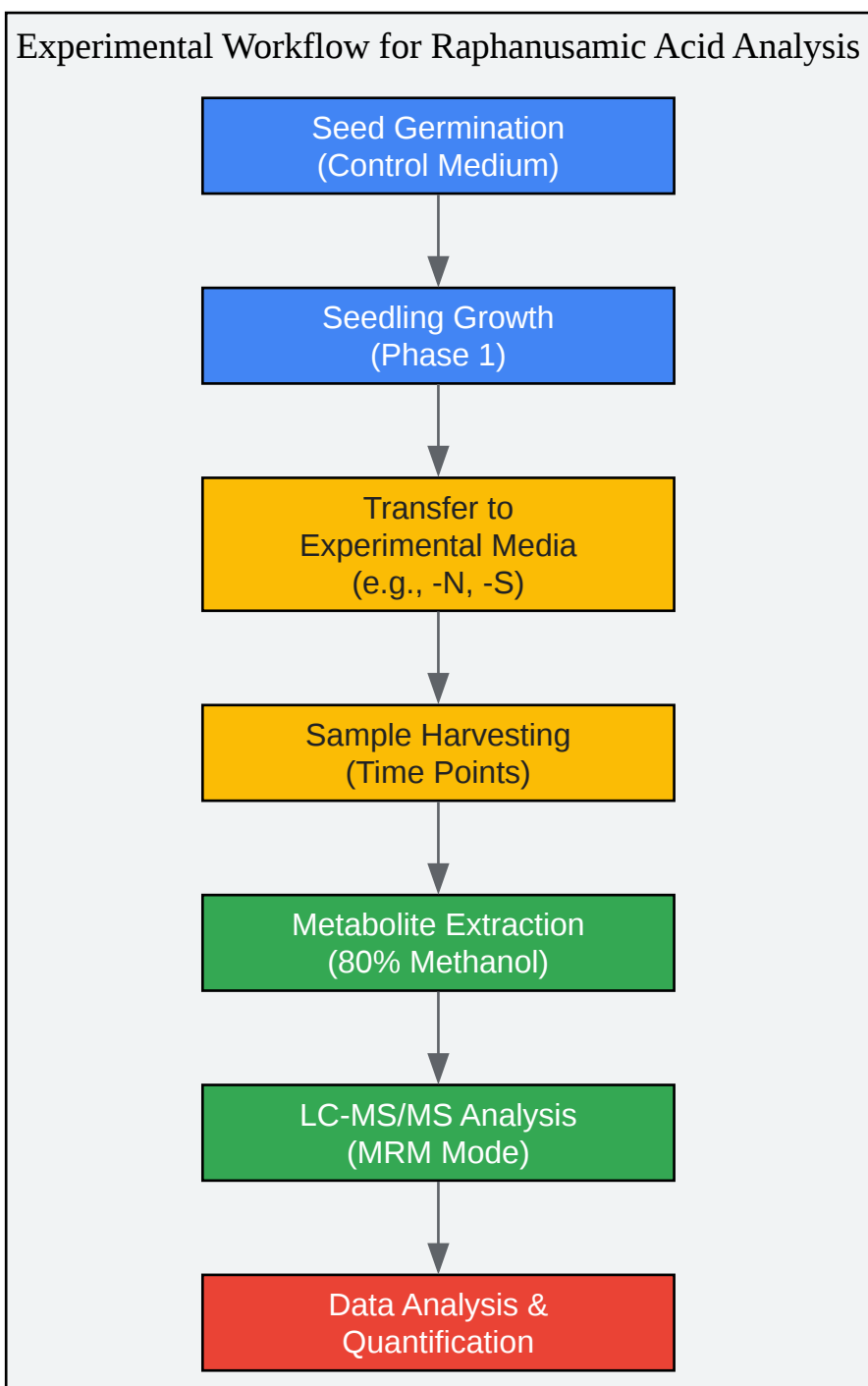
Visualizations

The following diagrams illustrate the key biological pathway and a general experimental workflow related to **Raphanusamic acid** research.



[Click to download full resolution via product page](#)

Caption: Glucosinolate turnover pathway leading to the formation of **Raphanusamic acid**.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for studying **Raphanusamic acid** levels in plants.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Custom Synthesis | Biosynth [biosynth.com]
- 2. Custom Synthesis - Enamine [enamine.net]
- 3. Custom Synthesis Service for your key compounds [tarosdiscovery.com]
- 4. Synthesis of 2-thiothiazolidine-4-carboxylic acid and its chromatography in rat and human urine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. pjps.pk [pjps.pk]
- 7. Evaluation of 2-thiothiazolidine-4-carboxylic acid, a common metabolite of isothiocyanates as a potential biomarker of cruciferous vegetable intake - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Commercial suppliers of Raphanusamic acid for research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104526#commercial-suppliers-of-raphanusamic-acid-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com